

Technical Support Center: Stability & Storage of 7-Methoxy-2-methylquinazoline

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Compound of Interest

Compound Name: 7-Methoxy-2-methylquinazoline

CAS No.: 16499-41-5

Cat. No.: B3244996

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Case ID: 7-M-2-MQ-STAB Status: Active Support Level: Tier 3 (Advanced Research Support)

Executive Summary: The Stability Profile

7-Methoxy-2-methylquinazoline (CAS: 30093-23-3) is a heterocyclic building block often used as an intermediate in the synthesis of EGFR inhibitors (e.g., Gefitinib analogs). While the quinazoline core is aromatic and generally robust, the specific substitution pattern introduces distinct vulnerabilities that researchers must mitigate during long-term storage.

Critical Stability Factors

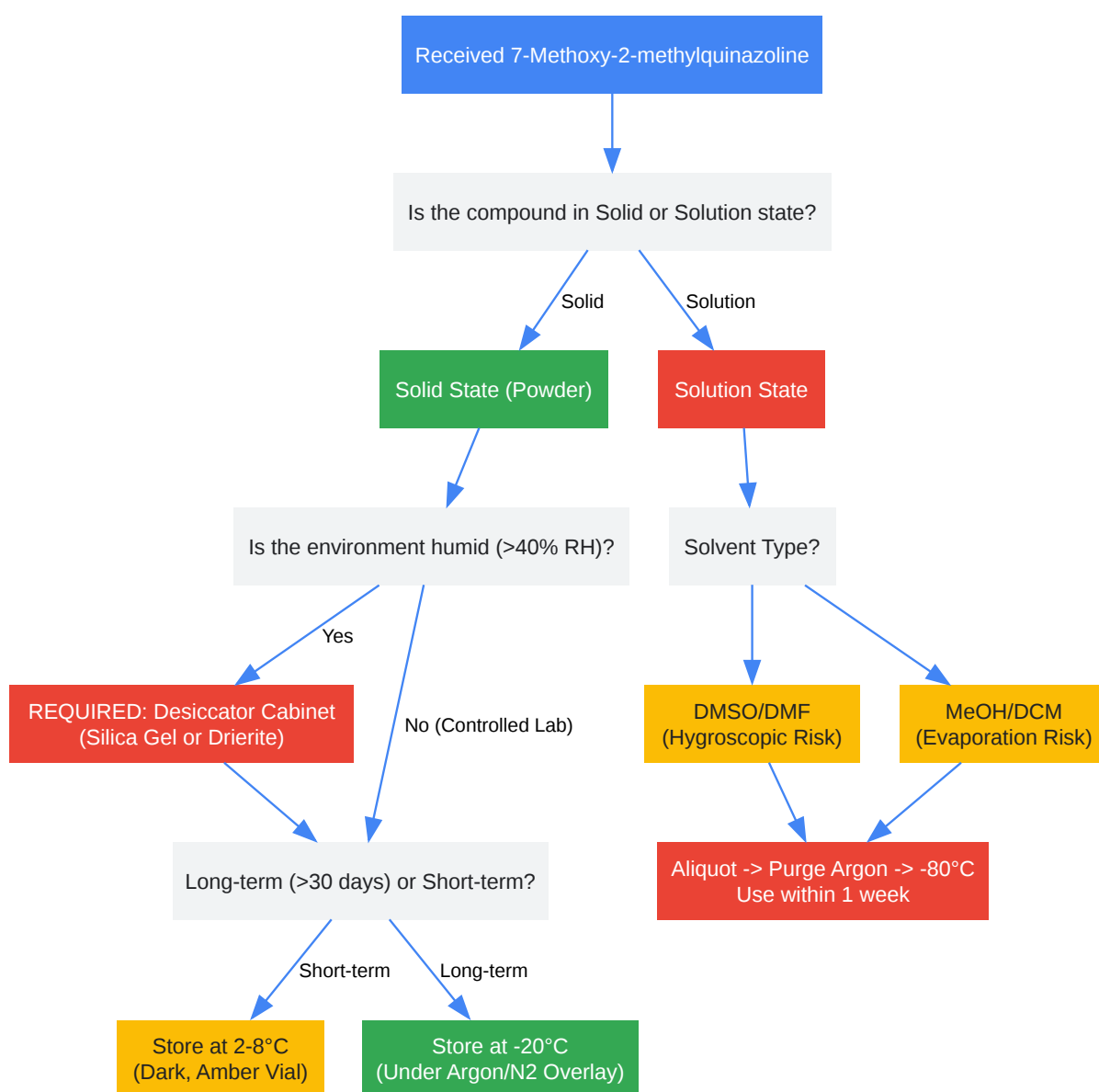
- Hygroscopicity & Hydrolysis:** The imine-like character of the C=N bond (specifically at the C4 position) renders the ring susceptible to nucleophilic attack by water, leading to ring-opening, particularly under acidic conditions.
- C2-Methyl Activation:** The methyl group at the 2-position is "activated" due to the electron-withdrawing nature of the pyrimidine ring. It is susceptible to oxidative radical formation and condensation reactions with electrophiles (e.g., atmospheric aldehydes or CO₂) over time.

- N-Oxidation: The nitrogen atoms (N1 and N3) have lone pairs that can undergo N-oxidation if exposed to peroxides or prolonged air oxidation, turning white powders yellow.

Storage Protocol (The "Gold Standard")

To guarantee purity >98% over 12+ months, follow this decision matrix.

Storage Decision Tree



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Figure 1: Decision matrix for optimal storage conditions based on physical state and duration.

Troubleshooting Guide & FAQs

This section addresses specific anomalies observed in the laboratory.

Symptom: Discoloration (White to Yellow/Orange)

Diagnosis: Oxidative Degradation or N-Oxide Formation. Mechanism: The 7-methoxy group is an electron-donating group (EDG), making the aromatic ring electron-rich. While this stabilizes the ring against some nucleophiles, it increases susceptibility to oxidation. The "yellowing" is often the formation of Quinazoline N-oxides or oxidative coupling products at the activated C2-methyl position.

Investigation Step	Action
1. Check Container	Was the cap loose? Oxygen exposure drives N-oxidation.
2. LC-MS Analysis	Look for [M+16] peaks (N-oxide) or [M+14] (Conversion of -CH ₃ to -CHO).
3. Remediation	Recrystallization: Dissolve in minimal hot Ethanol (EtOH). Add activated charcoal (to absorb colored impurities), filter hot, and cool to crystallize.

Symptom: "Ghost Peaks" in HPLC (Retention Time Shift)

Diagnosis: Hydrolysis (Ring Opening). Mechanism: In the presence of moisture and trace acid (often from degrading solvents like CHCl₃), the C4=N3 bond hydrates. The ring eventually opens to form 2-acetylamino-4-methoxybenzaldehyde or related benzamides.

Degradation Pathway Logic:

- Protonation: H⁺ attacks N3.

- Hydration: Water attacks C4.
- Ring Opening: The bond between N3 and C4 breaks.

Corrective Action:

- Do NOT use the degraded batch for biological assays (IC50 values will be skewed).
- Purification: Flash column chromatography (SiO₂).
 - Mobile Phase: DCM:MeOH (95:5 to 90:10). The hydrolysis product is usually more polar (due to the free amide/aldehyde) and will elute later than the parent quinazoline.

Symptom: Solubility Issues in DMSO

Diagnosis: Hydrate Formation. Explanation: If the powder was stored in a fridge without a desiccator, it may have absorbed water upon warming to room temperature (condensation). The hemi-hydrate or monohydrate crystal lattice is often more stable and harder to dissolve than the anhydrous form. Fix: Dry the solid under high vacuum (0.1 mbar) at 40°C for 4 hours before making stock solutions.

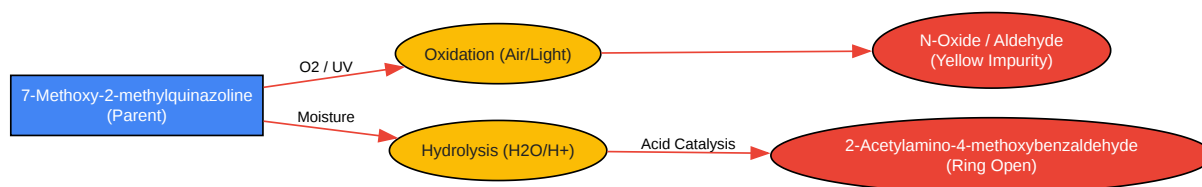
Advanced Chemical Insights

The "Activated" Methyl Group (C2)

Unlike a methyl group on a benzene ring (toluene), the methyl group at the 2-position of quinazoline is attached to an electron-deficient pyrimidine ring. This makes the methyl protons slightly acidic (pK_a ~20-25).

- Risk: In the presence of strong bases or during storage with volatile amines, deprotonation can occur, leading to condensation side-products.
- Prevention: Store away from volatile amines (e.g., Triethylamine, Piperidine) in the chemical cabinet.

Diagram: Degradation Vulnerabilities



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Figure 2: Primary degradation pathways leading to common impurities.

Standard Operating Procedure (SOP): Re-Qualification

If a batch has been stored for >6 months, perform this rapid check before use.

- Visual Inspection:
 - Pass: White to off-white crystalline powder.
 - Fail: Yellow/Orange clumps or sticky paste.
- Solubility Test:
 - Dissolve 5mg in 1mL DMSO. Solution should be clear and colorless.
 - Turbidity suggests hydration or polymerization.
- HPLC Purity Check (Recommended Conditions):
 - Column: C18 (e.g., Agilent Zorbax Eclipse), 4.6 x 150mm, 5µm.
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile.
 - Gradient: 5% B to 95% B over 10 min.

- Detection: UV at 254 nm (aromatic core) and 320 nm (conjugated impurities).
- Acceptance Criteria: Purity > 98% (Area under curve).

References

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